Application Notes and Protocols for Dyeing Cotton with Reactive Blue 181

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Reactive blue 181*
CAS No.:	*126601-88-5*
Cat. No.:	*B1178194*

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Introduction

Reactive dyes are a class of colored organic compounds that form a covalent bond with the substrate they are coloring.[1] This chemical bond significantly enhances the color fastness of the dyed material, making it resistant to fading during washing and exposure to light. **Reactive Blue 181** (CAS Number: 126601-88-5) is a reactive dye used for dyeing cellulosic fibers such as cotton.[2][3][4][5] The dyeing process involves three main stages: exhaustion of the dye onto the fiber, fixation of the dye to the fiber under alkaline conditions, and a thorough wash-off process to remove any unfixed dye.[6]

This document provides a detailed experimental procedure for dyeing cotton fabric with **Reactive Blue 181**. The protocol outlines the necessary reagents, equipment, and step-by-step instructions to achieve consistent and high-quality dyeing results.

Principle of Reactive Dyeing on Cotton

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The dyeing of cotton with reactive dyes is based on the formation of a covalent bond between the dye molecule and the hydroxyl groups of the cellulose fibers in cotton.[7] This process is typically carried out in an aqueous medium and involves the following key steps:

- Exhaustion: In this initial phase, the reactive dye is transferred from the dyebath to the surface of the cotton fibers. This process is facilitated by the addition of an electrolyte, typically sodium chloride (NaCl) or sodium sulfate (Na_2SO_4), which reduces the natural repulsion between the anionic dye molecules and the negatively charged cotton fibers in water.[6]

- Fixation: Following the exhaustion phase, an alkali, such as sodium carbonate (Na_2CO_3) or a mixture of sodium carbonate and sodium hydroxide (NaOH), is added to the dyebath. The alkali raises the pH of the dyebath, which catalyzes the chemical reaction between the reactive group of the dye and the hydroxyl groups of the cellulose, forming a stable covalent bond.[6]

- Wash-off: After the fixation process, a rigorous washing procedure is essential to remove any unfixed or hydrolyzed dye molecules from the fabric surface. This step is critical for achieving high wet fastness properties and preventing color bleeding in subsequent laundering.[7]

Experimental Data

The following table summarizes the key quantitative parameters for the experimental protocol. These values represent typical ranges for dyeing cotton with reactive dyes and may require optimization for specific shades and equipment.

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Parameter	Pale Shade (0.5% owf)	Medium Shade (2.0% owf)	Dark Shade (4.0% owf*)
Dye Concentration (% owf)	0.5	2.0	4.0
Glauber's Salt (g/L)	20 - 40	40 - 60	60 - 80
Sodium Carbonate (g/L)	10 - 15	15 - 20	20 - 25
Liquor Ratio	1:20	1:15	1:10
Dyeing Temperature	60 - 80°C	60 - 80°C	60 - 80°C
Dyeing Time (minutes)	60 - 90	60 - 90	60 - 90
pH (Fixation)	10.5 - 11.5	10.5 - 11.5	10.5 - 11.5

*owf: on the weight of the fabric

Experimental Protocols

Materials and Reagents

- Scoured and bleached 100% cotton fabric
- **Reactive Blue 181** (C.I. **Reactive Blue 181**)
- Glauber's salt (Sodium Sulfate, Na_2SO_4)
- Soda ash (Sodium Carbonate, Na_2CO_3)
- Acetic acid (CH_3COOH)
- Non-ionic soaping agent
- Distilled or deionized water

Equipment

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- Laboratory-scale dyeing machine (e.g., shaking water bath, beaker dyer)
- Beakers and graduated cylinders
- pH meter
- Stirring rods
- Heating plate with magnetic stirrer
- Weighing balance
- Squeegee or padding mangle

Protocol for Exhaust Dyeing of Cotton with **Reactive Blue 181**

- Preparation of Dyebath:
  1. Calculate the required amount of water to achieve the desired liquor ratio (e.g., 1:20 for a pale shade).
  2. Weigh the required amount of **Reactive Blue 181** dye based on the weight of the cotton fabric and the desired shade percentage (e.g., 0.5% on the weight of fabric for a pale shade).
  3. Make a paste of the dye with a small amount of cold water and then dissolve it completely in a larger volume of hot water (approximately 80°C) to create a stock solution.
  4. Fill the dyeing vessel with the calculated amount of water and add the dissolved dye solution.
- Dyeing Procedure:
  1. Introduce the pre-wetted cotton fabric into the dyebath at room temperature.
  2. Start the dyeing machine and allow the fabric to circulate for 10-15 minutes to ensure even wetting.

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3. Gradually raise the temperature of the dyebath to the target dyeing temperature (e.g., 60°C). The rate of temperature rise should be controlled (e.g., 1-2°C per minute) to promote level dyeing.

4. Once the target temperature is reached, add the required amount of Glauber's salt in two to three portions over 15-20 minutes.

5. Continue the dyeing process at the target temperature for 30 minutes to allow for dye exhaustion.

6. After the exhaustion period, add the required amount of pre-dissolved soda ash to the dyebath in two portions over 10-15 minutes. This will initiate the fixation of the dye to the cotton fibers.

7. Continue the dyeing process at the same temperature for another 45-60 minutes for complete fixation.

- Wash-off Procedure:

1. After the fixation period, drop the dyebath.

2. Cold Rinse: Rinse the dyed fabric thoroughly with cold running water until the water runs clear.

3. Hot Rinse: Rinse the fabric with hot water (70-80°C) for 10 minutes.

4. Soaping: Treat the fabric in a fresh bath containing a non-ionic soaping agent (e.g., 1-2 g/L) at or near the boil (90-95°C) for 10-15 minutes. This step is crucial for removing unfixed dye and improving fastness properties.

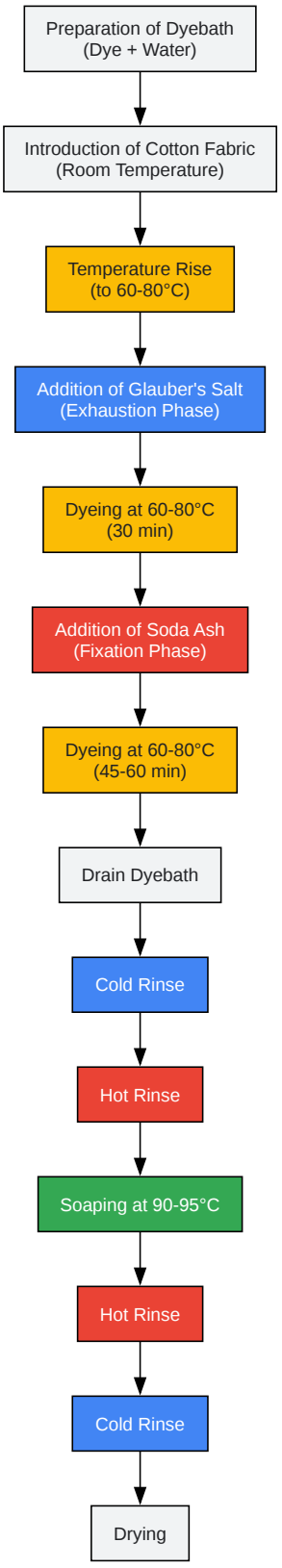
5. Hot Rinse: Rinse the fabric again with hot water (70-80°C) for 10 minutes.

6. Cold Rinse: Finally, rinse the fabric with cold water.

7. Squeeze the excess water from the fabric and air-dry or tumble-dry at a moderate temperature.

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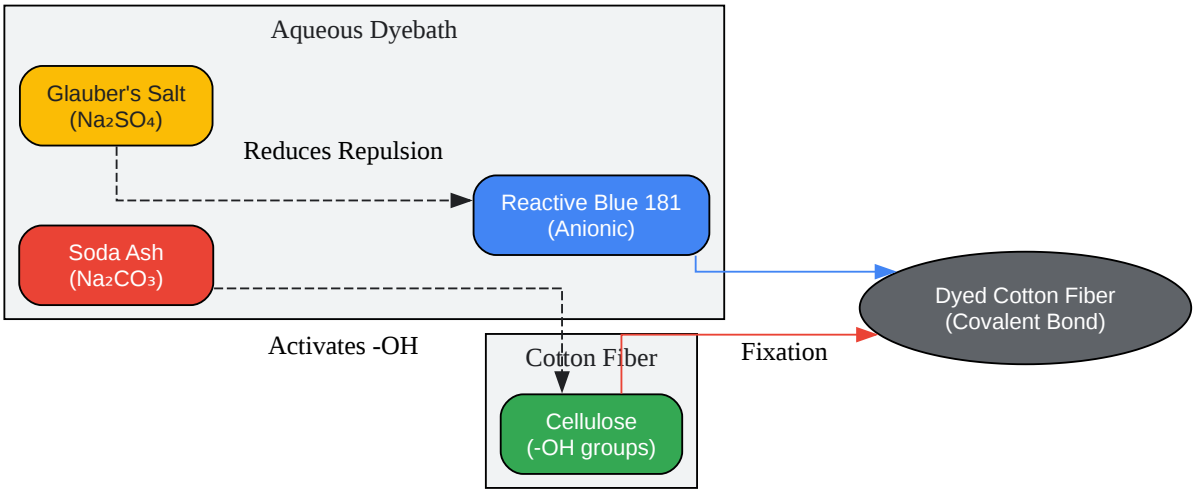
Visualizations



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Caption: Experimental workflow for dyeing cotton with **Reactive Blue 181**.



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Caption: Signaling pathway of reactive dyeing on cotton fibers.

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